

# Personal protective equipment for handling Methyl 1H-pyrazole-4-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Methyl 1H-pyrazole-4-carboxylate

Cat. No.: B156598

[Get Quote](#)

## Essential Safety and Handling Guide for Methyl 1H-pyrazole-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **Methyl 1H-pyrazole-4-carboxylate** (CAS No: 51105-90-9). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing the risk of exposure.

**Methyl 1H-pyrazole-4-carboxylate** is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[1][2][3]</sup> It is harmful if swallowed, in contact with skin, or if inhaled.<sup>[2]</sup>

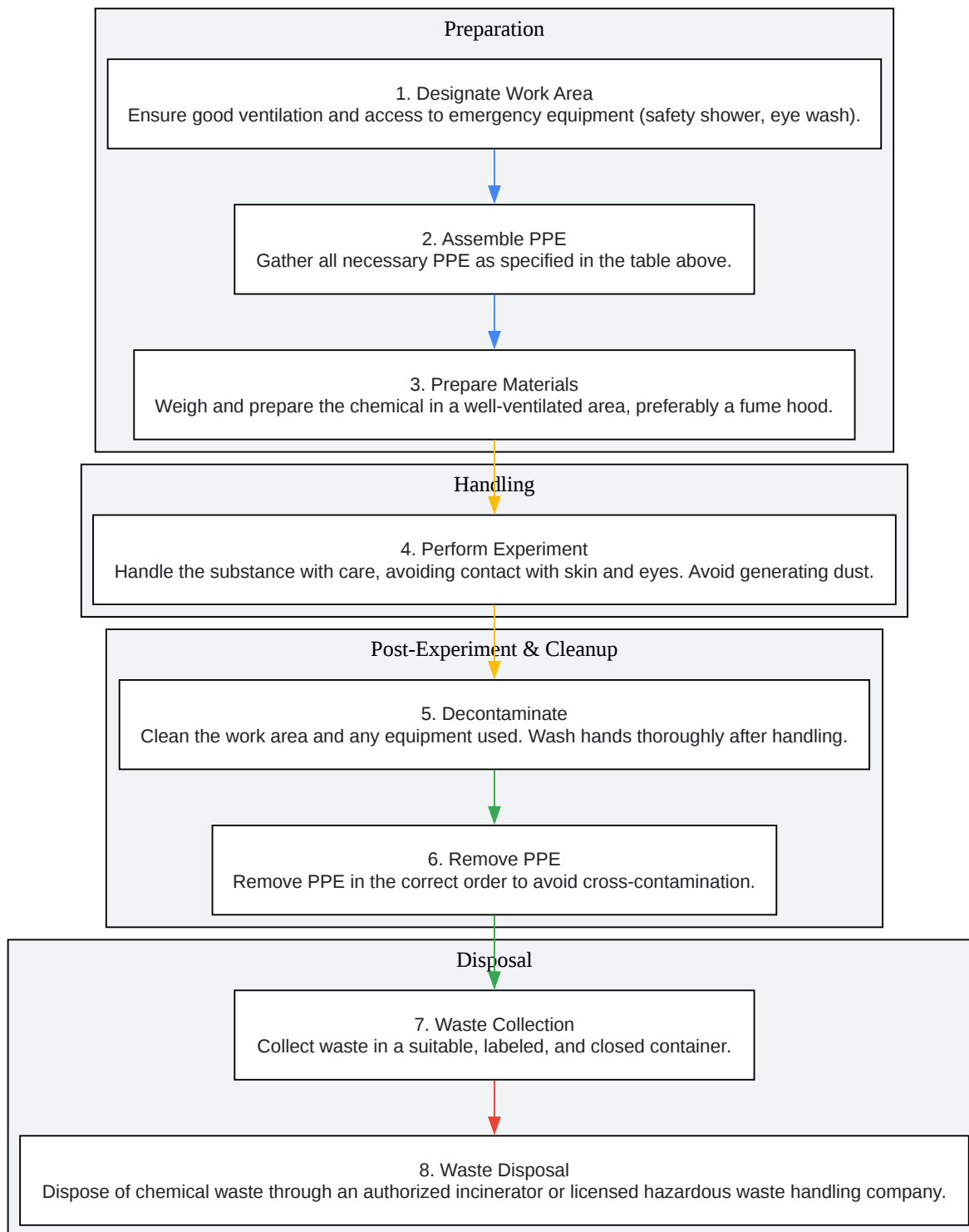
## Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to prevent exposure when handling **Methyl 1H-pyrazole-4-carboxylate**. The following table summarizes the required PPE.

Body Part	Required PPE	Standard
Eyes/Face	Chemical goggles or safety glasses. A face shield should be worn when there is a risk of splashing.	Conforming to EN 166 (EU) or NIOSH (US) approved standards. <a href="#">[1]</a>
Skin/Hands	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Suitable protective clothing to prevent skin contact.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. <a href="#">[4]</a>
Respiratory	In case of inadequate ventilation or when dust, mist, or spray is generated, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.	Conforming to 29 CFR 1910.134 for respiratory protection. <a href="#">[1]</a>
Feet	Safety shoes.	Conforming to 29 CFR 1910.136 for foot protection. <a href="#">[1]</a>

## Operational Plan: Safe Handling Workflow

A systematic approach is essential for safely handling **Methyl 1H-pyrazole-4-carboxylate**. The following workflow outlines the key steps from preparation to disposal.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. synquestlabs.com [synquestlabs.com]
- 2. Methyl 1H-pyrazole-4-carboxylate | C<sub>5</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub> | CID 9793760 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. biosynth.com [biosynth.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 1H-pyrazole-4-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156598#personal-protective-equipment-for-handling-methyl-1h-pyrazole-4-carboxylate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)